

Application of Finrozole in Veterinary Medicine for Estrus Control

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Compound of Interest

Compound Name: *Finrozole*

Cat. No.: *B1672675*

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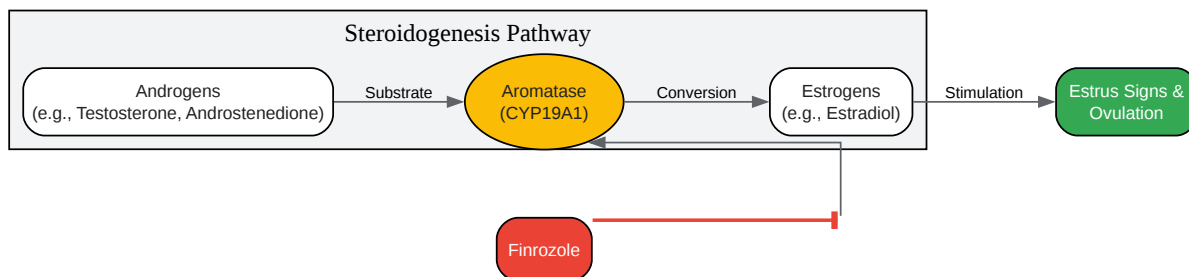
For Researchers, Scientists, and Drug Development Professionals

Introduction

Finrozole is a nonsteroidal, competitive aromatase inhibitor that has been investigated for its potential to control estrus in female canids.[1][2] By blocking the enzyme aromatase (cytochrome P450, CYP19A1), **Finrozole** inhibits the conversion of androgens to estrogens, the primary hormones responsible for the behavioral and physiological signs of estrus.[1][3] This document provides a summary of the available data on **Finrozole**, its mechanism of action, and detailed protocols for its application in a research setting for the purpose of estrus control in veterinary medicine. **Finrozole** was authorized for veterinary use in the European Union in April 2025 and is indicated to shorten the pro-estrus and oestrus period, reduce clinical signs of heat, and reduce the risk of pregnancy.[4]

Mechanism of Action

Finrozole exerts its pharmacological effect by selectively inhibiting the aromatase enzyme. Aromatase is a key enzyme in the steroidogenesis pathway, responsible for the final step in estrogen biosynthesis. By blocking this enzyme, **Finrozole** leads to a temporary decrease in circulating estrogen levels and a subsequent increase in androgen concentrations.[1] This alteration in the androgen-to-estrogen ratio disrupts the normal progression of the estrous cycle, preventing the signs of heat and ovulation.



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Figure 1: Mechanism of action of **Finrozole**.

Pharmacokinetics (Canine)

Limited pharmacokinetic data for **Finrozole** in dogs is available. The absolute bioavailability of the film-coated tablets is 38%, and this is influenced by the intake of food. The primary route of elimination is through metabolism, with the subsequent excretion of metabolites in the urine.[1]

Data Presentation

Table 1: Efficacy of **Finrozole** in Farmed Blue Fox Vixens (as a model for the bitch)

Treatment Group	Dose (mg/kg)	Number of Vixens (n)	Pregnancy Rate (%)
A (Placebo)	0	19	89.5
B	0.5	16	81.3
C	3.5	18	55.6
D	24.5	17	52.9

Data from a study where treatment was initiated at least four days before artificial insemination.[5]

Table 2: Finrozole Dosage and Administration in Bitches

Parameter	Recommendation
Dosage	5–10 mg/kg body weight
Administration Route	Oral
Frequency	Once daily
Duration	7 consecutive days
Timing	Initiate at the onset of pro-estrus
Formulation	Film-coated tablets (Do not crush or break)
Co-administration	Administer with food

[1]

Table 3: Reported Side Effects of Finrozole in Healthy Dogs

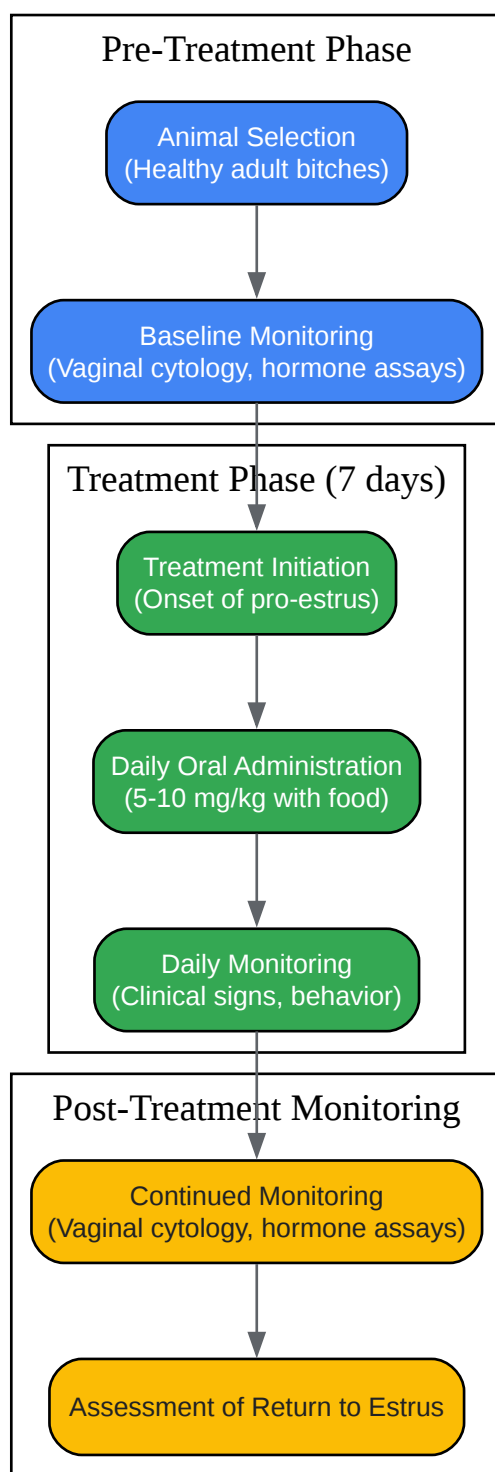
Observation	Dosage	Duration
Enlarged ovaries with multi-cystic appearance	Recommended dose and higher	Not specified
Weight loss	Prolonged treatment	14 to 42 days
Elevated gamma-glutamyl transpeptidase (GGT)	Prolonged treatment	14 to 42 days
Hepatomegaly	Prolonged treatment	14 to 42 days
[1]		

Experimental Protocols

Protocol 1: Evaluation of Finrozole for Estrus Suppression in Bitches

Objective: To evaluate the efficacy and safety of **Finrozole** for the suppression of estrus in adult female dogs.

Experimental Workflow:



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Figure 2: Experimental workflow for estrus suppression.

Methodology:

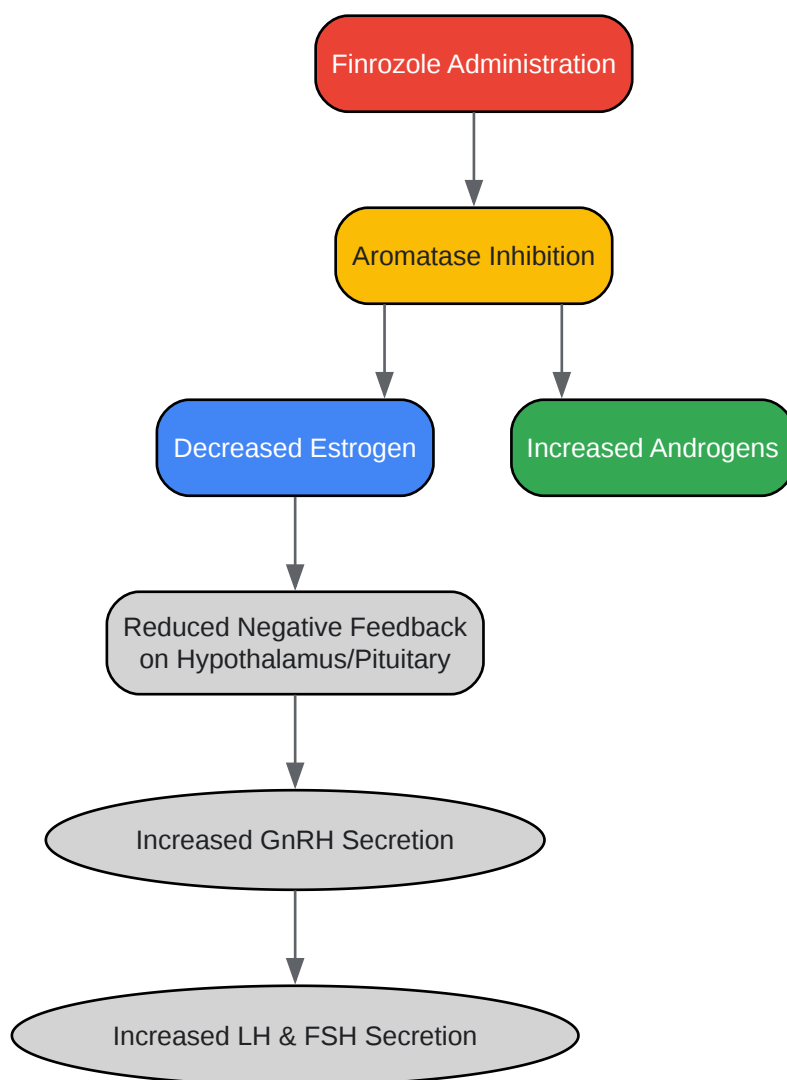
- Animal Selection:
 - Select healthy, intact adult female dogs of similar age and breed.
 - Animals should have a history of regular estrous cycles.
 - Conduct a thorough physical examination, including a complete blood count and serum chemistry panel, to ensure all subjects are in good health.
- Baseline Data Collection (Pre-treatment):
 - Monitor all bitches daily for the onset of pro-estrus (vulvar swelling, serosanguineous discharge).
 - Perform daily vaginal cytology to characterize the stage of the estrous cycle.
 - Collect blood samples every other day for baseline serum concentrations of estradiol and progesterone.
- Treatment Groups:
 - Randomly assign bitches to treatment groups (e.g., placebo control, low-dose **Finrozole**, high-dose **Finrozole**).
 - The recommended therapeutic dose range is 5-10 mg/kg.[\[1\]](#)
- Drug Administration:
 - Initiate treatment on the first day of pro-estrus, as confirmed by clinical signs and vaginal cytology.
 - Administer **Finrozole** orally once daily for 7 consecutive days.
 - Administer the tablets with a small amount of food to ensure consumption and mimic clinical recommendations.[\[1\]](#)
- Monitoring During Treatment:

- Record daily observations of clinical signs of estrus (vulvar swelling, vaginal discharge, acceptance of a male).
- Continue daily vaginal cytology to monitor changes in epithelial cell populations.
- Collect blood samples on days 1, 3, 5, and 7 of treatment for serum estradiol and progesterone analysis.
- Post-Treatment Monitoring:
 - Continue daily monitoring of clinical signs and vaginal cytology until the return to anestrus is confirmed.
 - Collect blood samples twice weekly to monitor the return of hormone levels to baseline and subsequent ovulation.
 - Record the time to cessation of estrous signs and the duration of the interestrous interval following treatment.
- Safety Assessment:
 - Monitor for any adverse effects throughout the study, including changes in appetite, behavior, or gastrointestinal function.
 - Perform a complete blood count and serum chemistry panel at the end of the study to assess any potential systemic effects.

Protocol 2: Hormonal Response to Finrozole Administration in Anestrous Bitches

Objective: To characterize the acute hormonal changes following the administration of **Finrozole** in anestrous bitches.

Logical Relationship of Hormonal Effects:



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Figure 3: Expected hormonal cascade following **Finrozole**.

Methodology:

- Animal Selection:
 - Select healthy, adult, intact female dogs confirmed to be in anestrus via vaginal cytology and serum progesterone levels (<1 ng/mL).
- Experimental Design:

- Employ a crossover design with a sufficient washout period between treatments or use parallel treatment groups (placebo vs. **Finrozole**).
- Drug Administration:
 - Administer a single oral dose of **Finrozole** (e.g., 10 mg/kg) with food.
- Blood Sampling:
 - Collect blood samples at baseline (0 hours) and at 2, 4, 8, 12, 24, 48, 72, and 96 hours post-administration.
- Hormone Analysis:
 - Analyze serum samples for concentrations of:
 - Estradiol
 - Testosterone
 - Androstenedione
 - Luteinizing Hormone (LH)
 - Follicle-Stimulating Hormone (FSH)
 - Progesterone
- Data Analysis:
 - Plot the mean serum hormone concentrations over time for each treatment group.
 - Use appropriate statistical methods to compare hormone levels between the **Finrozole** and placebo groups at each time point.

Safety and Tolerability

In healthy dogs, **Finrozole** has been associated with enlarged ovaries with a multi-cystic appearance, even at the recommended dose.^[1] Prolonged treatment (14 to 42 days) has been

linked to weight loss, elevated GGT, and hepatomegaly.[1] The safety of **Finrozole** during pregnancy and lactation has not been established.[1] While laboratory studies in rats indicated foetotoxic and teratogenic effects, a study in bitches at three times the maximum recommended dose for 14 days did not show evidence of teratogenic effects.[1] It is contraindicated for use during pregnancy.[1]

Conclusion

Finrozole presents a novel, non-steroidal option for the control of estrus in bitches. Its mechanism of action as an aromatase inhibitor is well-understood, and a therapeutic dosing regimen has been established. The provided protocols offer a framework for further research into the efficacy, safety, and hormonal effects of **Finrozole** in a controlled scientific setting. Future studies should aim to generate more extensive clinical data in the target species to further refine its application in veterinary medicine.

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